

An In-depth Technical Guide to Cyclopropyl Isothiocyanate: Chemical Identifiers

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Compound of Interest

Compound Name: *Cyclopropyl isothiocyanate*

Cat. No.: B1219208

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Audience: Researchers, scientists, and drug development professionals.

This guide provides core identification data for **cyclopropyl isothiocyanate**, a reagent and intermediate relevant in the fields of organic synthesis, pharmaceuticals, and agrochemicals.

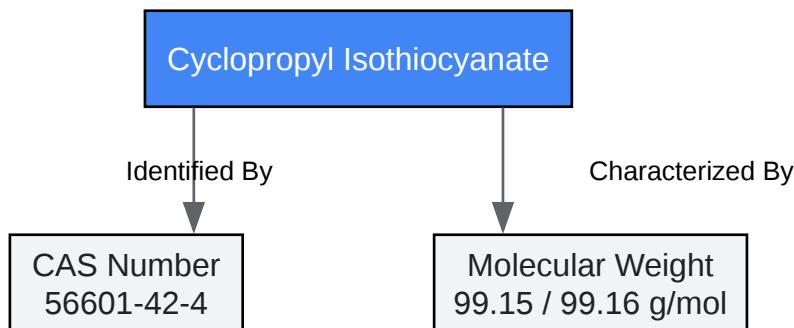
Chemical Identity and Properties

Cyclopropyl isothiocyanate is an organic compound featuring a cyclopropyl ring attached to an isothiocyanate functional group. Its key identifiers are crucial for accurate substance registration, safety data sheet (SDS) management, and procurement.

The primary molecular properties and registry numbers for **cyclopropyl isothiocyanate** are summarized below for quick reference.

Identifier	Value	Source(s)
CAS Number	56601-42-4	[1] [2] [3] [4]
Molecular Formula	C ₄ H ₅ NS	[1] [2] [4]
Molecular Weight	99.16 g/mol	[1]
99.15 g/mol	[2] [3] [4]	
EC Number	260-278-6	[1] [2]

The following diagram illustrates the direct association between the chemical compound and its fundamental identifiers.



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Caption: Relationship between **Cyclopropyl Isothiocyanate** and its key identifiers.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **cyclopropyl isothiocyanate** are beyond the scope of this technical guide, which focuses on its core identifiers. For specific methodologies, researchers should consult peer-reviewed scientific literature and established chemical synthesis databases.

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References

- 1. Cyclopropyl isothiocyanate | C4H5NS | CID 92463 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 异硫氰酸环丙酯 97% | Sigma-Aldrich [sigmaaldrich.cn]
- 3. Cyclopropyl isothiocyanate, 97% | CymitQuimica [cymitquimica.com]
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